

# Essential Safety and Logistical Information for Handling (Rac)-LM11A-31

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## Compound of Interest

Compound Name: (Rac)-LM11A-31

Cat. No.: B12378093

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This document provides crucial safety protocols and logistical information for the handling and disposal of **(Rac)-LM11A-31**, a non-peptide p75 neurotrophin receptor (p75NTR) modulator. As this compound is intended for research use only, adherence to strict laboratory safety standards is imperative to ensure the well-being of personnel and the integrity of experimental outcomes.

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **(Rac)-LM11A-31** to determine the appropriate level of personal protective equipment. The following table outlines the recommended PPE for various laboratory activities involving this compound.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or a properly fitted N95 respirator with safety glasses or goggles- Disposable, solid-front lab coat with tight-fitting cuffs- Double-gloving (e.g., nitrile)- Disposable sleeves	High risk of aerosolization and inhalation of fine powders. Full respiratory protection and double-gloving are essential to prevent exposure.
Solution Preparation	- Chemical safety goggles- Standard laboratory coat- Single pair of nitrile gloves	Reduced risk of aerosolization once the compound is in solution. Standard PPE is sufficient to protect against splashes.
General Handling and In-vivo Dosing	- Safety glasses- Laboratory coat- Nitrile gloves	To prevent accidental skin contact and eye exposure during routine handling and administration.

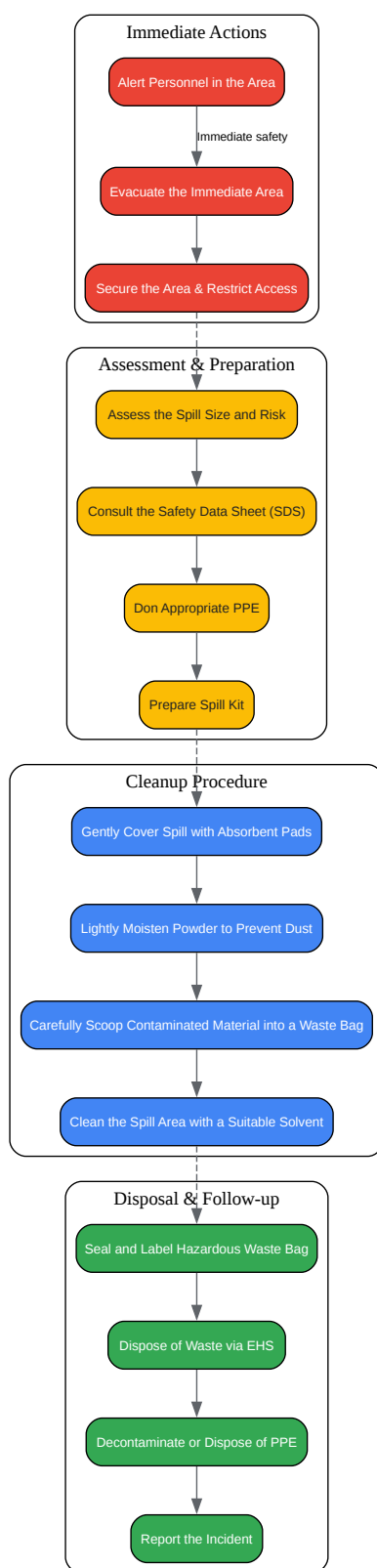
## Chemical and Physical Properties

A summary of the key chemical and physical properties of **(Rac)-LM11A-31** and its dihydrochloride salt is provided below. This information is essential for safe handling, storage, and experimental planning.

Property	(Rac)-LM11A-31	(Rac)-LM11A-31 dihydrochloride
CAS Number	102562-74-3	1214672-15-7[1]
Molecular Formula	C <sub>12</sub> H <sub>25</sub> N <sub>3</sub> O <sub>2</sub>	C <sub>12</sub> H <sub>25</sub> N <sub>3</sub> O <sub>2</sub> • 2HCl
Molecular Weight	243.35 g/mol	316.27 g/mol [2]
Appearance	Crystalline solid	Not specified
Solubility	DMSO: 49 mg/mL	Water: 10 mM * 1 mL[1]
Storage	Store at -20°C for up to 3 years (powder)	4°C, stored under nitrogen, away from moisture[2]

## Standard Operating Procedure for a Chemical Spill

In the event of a spill involving **(Rac)-LM11A-31** powder, immediate and appropriate action is necessary to contain the spill and mitigate exposure. The following workflow provides a step-by-step guide for handling a minor chemical spill. For major spills, evacuate the area and contact your institution's environmental health and safety (EHS) office immediately.



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Workflow for handling a minor chemical powder spill.

## Disposal Plan

All materials contaminated with **(Rac)-LM11A-31**, including unused compound, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.

- **Segregate Waste:** Collect all contaminated solid waste in a designated, clearly labeled, and sealed hazardous waste container.
- **Labeling:** The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**(Rac)-LM11A-31**".
- **Aqueous Waste:** Any aqueous waste containing **(Rac)-LM11A-31** should be collected in a separate, sealed, and clearly labeled container. Do not mix with other waste streams unless compatibility has been confirmed.
- **Disposal Request:** Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste. Do not dispose of **(Rac)-LM11A-31** down the drain or in the regular trash.

By adhering to these safety and logistical guidelines, researchers can minimize risks and ensure a safe laboratory environment when working with **(Rac)-LM11A-31**. Always consult the most recent Safety Data Sheet (SDS) from your supplier for the most comprehensive and up-to-date information.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ehs.utk.edu [ehs.utk.edu]
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